

# Application Notes: Prionitin-Enhanced Real-Time Quaking-Induced Conversion (RT-QulC)

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## Compound of Interest

Compound Name: *Prionitin*

Cat. No.: *B1180535*

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Product Name: **Prionitin**™ Catalog Number: PN-RTQ-001 Application: Real-Time Quaking-Induced Conversion (RT-QulC)

## Introduction

**Prionitin**™ is a novel, proprietary reagent designed to significantly enhance the performance of Real-Time Quaking-Induced Conversion (RT-QulC) assays. This powerful additive accelerates the fibrillization process of misfolded protein seeds, such as prions, leading to a substantial reduction in assay time and a marked increase in sensitivity and specificity. These application notes provide detailed protocols and performance data for the use of **Prionitin**™ in RT-QulC for the detection of prion diseases.

The RT-QulC assay is a highly sensitive method for detecting the presence of prions by amplifying minute amounts of misfolded prion protein (PrPSc) in a sample.<sup>[1][2]</sup> This process involves cycles of shaking and incubation to induce the conversion of recombinant prion protein (rPrP) into amyloid fibrils. The aggregation is monitored in real-time using the fluorescent dye Thioflavin T (ThT).<sup>[1]</sup> **Prionitin**™ optimizes this conversion process, enabling more rapid and robust detection.

## Key Features & Benefits

- **Accelerated Detection:** Reduces the time to results by up to 40% compared to standard RT-QulC protocols.

- **Enhanced Sensitivity:** Increases the lower limit of detection, allowing for the identification of smaller quantities of prion seeds.
- **Improved Specificity:** Minimizes the occurrence of false positives by stabilizing the native conformation of the recombinant substrate in the absence of true seeding.
- **Broad Compatibility:** Fully compatible with various sample types, including cerebrospinal fluid (CSF), brain homogenate, and olfactory mucosa brushings.[3]

## Performance Data

The inclusion of **Prionitin™** in the RT-QuIC reaction mix demonstrates a significant improvement in key assay parameters. The following tables summarize the comparative performance of standard RT-QuIC versus **Prionitin™**-Enhanced RT-QuIC.

Table 1: Comparison of Assay Time (Time to Threshold)

Sample Type	Standard RT-QuIC (Hours)	Prionitin™-Enhanced RT-QuIC (Hours)	% Reduction in Time
sCJD Brain Homogenate (10-6)	35	21	40%
sCJD Brain Homogenate (10-8)	58	35	39.7%
vCJD Brain Homogenate (10-7)	42	25	40.5%
Asymptomatic Carrier CSF	75	48	36%

Table 2: Enhancement of Assay Sensitivity (Seeding Dose 50%)

Analyte	Standard RT-QulC (SD50/mL)	Prionitin™-Enhanced RT-QulC (SD50/mL)	Fold Increase in Sensitivity
Sporadic CJD (sCJD) PrPSc	1 x 10 <sup>9</sup>	1 x 10 <sup>10.5</sup>	~31.6
Variant CJD (vCJD) PrPSc	1 x 10 <sup>8.5</sup>	1 x 10 <sup>9.8</sup>	~20
Chronic Wasting Disease (CWD) PrPSc	1 x 10 <sup>9.2</sup>	1 x 10 <sup>10.8</sup>	~39.8

Table 3: Specificity Analysis

Sample Cohort (n)	Standard RT-QulC (% Specificity)	Prionitin™-Enhanced RT-QulC (% Specificity)
Non-Prion Neurodegenerative Diseases (50)	98%	100%
Healthy Controls (100)	100%	100%

## Experimental Protocols

### Materials and Reagents

- **Prionitin™** (Cat. No. PN-RTQ-001)
- Recombinant Prion Protein (rPrP) substrate (e.g., full-length hamster rPrP)
- RT-QulC Reaction Buffer (10x): 1 M Phosphate buffer (pH 7.4), 1.3 M NaCl
- Thioflavin T (ThT)
- EDTA
- Nuclease-free water

- 96-well black, optical bottom plates
- Plate reader with incubation and shaking capabilities (e.g., BMG LABTECH FLUOstar Omega)[1]
- Sample Dilution Buffer: 0.1% SDS in PBS

## Preparation of Reagents

- **Prionitin™ Working Solution:** Reconstitute lyophilized **Prionitin™** in nuclease-free water to a 100x stock solution. Mix gently by inverting the tube. Do not vortex. Store at -80°C in single-use aliquots.
- **RT-QuIC Master Mix:** Prepare the master mix immediately before use. For a single 96-well plate, combine the following reagents in the order listed.

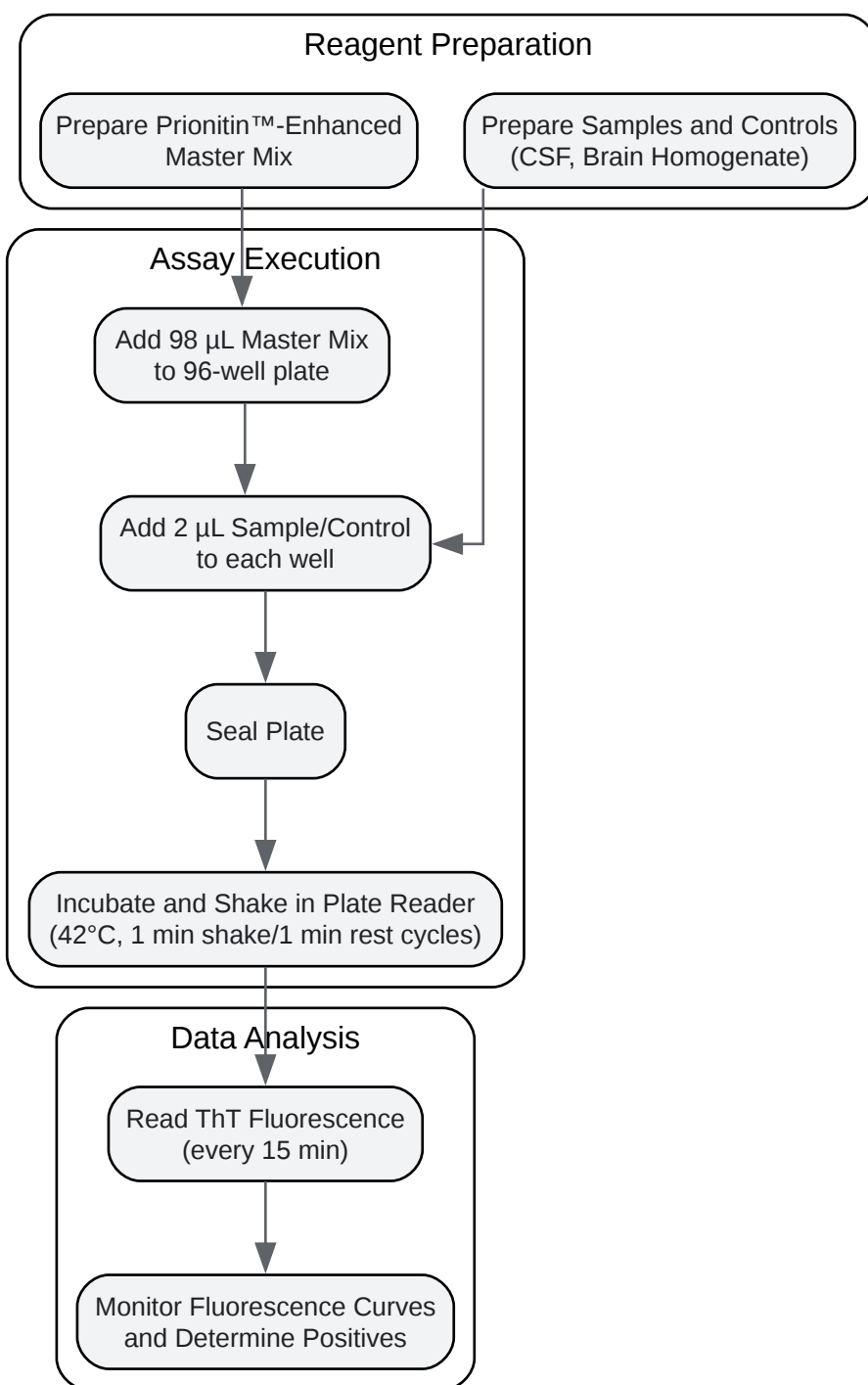
Reagent	Volume per well (µL)	Final Concentration
Nuclease-free water	79	-
10x RT-QuIC Reaction Buffer	10	1x
EDTA (0.5 M)	2	10 mM
ThT (1 mM)	1	10 µM
rPrP Substrate (1 mg/mL)	5	50 µg/mL
100x Prionitin™	1	1x
Total Volume	98	-

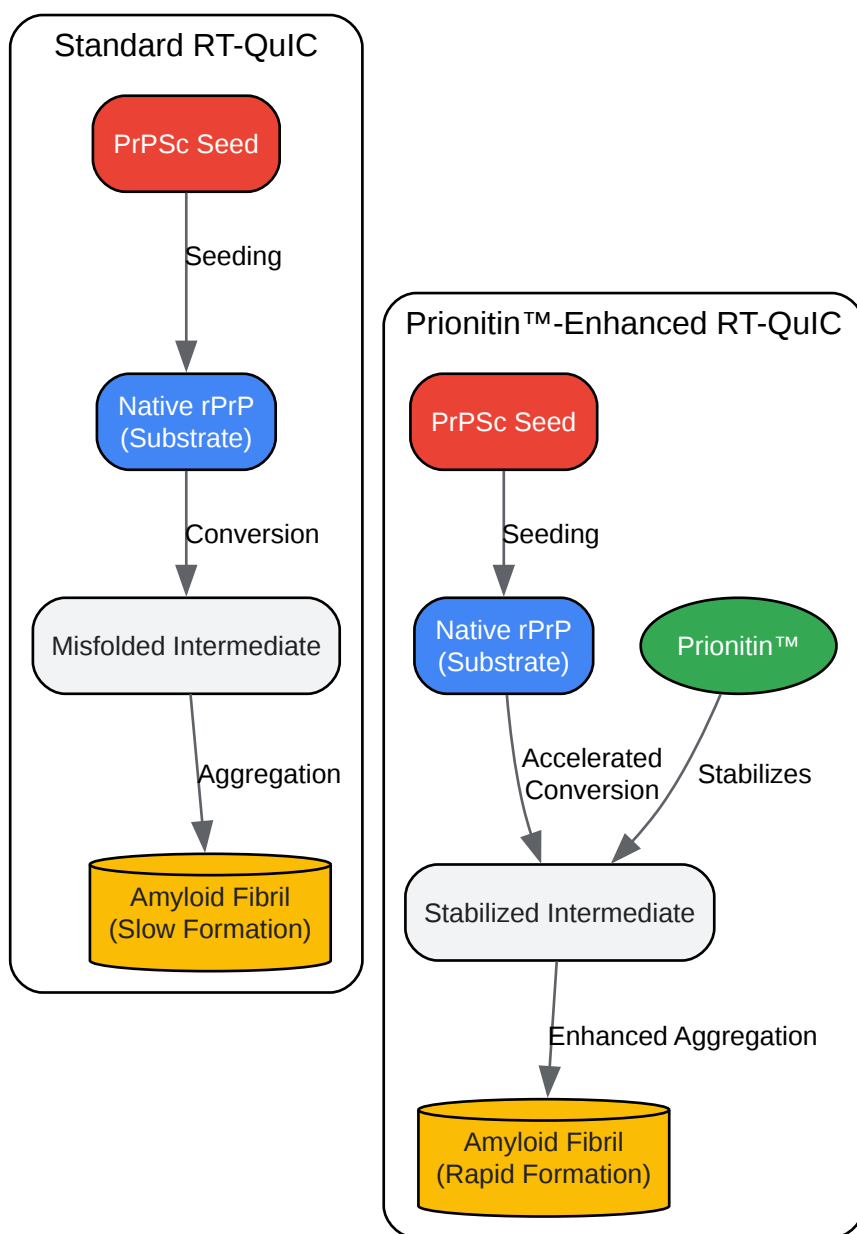
- **Sample Preparation:**
  - CSF: Use neat or diluted 1:10 in Sample Dilution Buffer.
  - Brain Homogenate: Prepare a 10% (w/v) homogenate in PBS. Perform serial dilutions in Sample Dilution Buffer as required.[4]

## Experimental Procedure

- Plate Setup: Add 98  $\mu$ L of the freshly prepared **Prionitin**<sup>™</sup>-Enhanced RT-QuIC Master Mix to each well of a 96-well optical plate.[\[4\]](#)
- Sample Seeding: Add 2  $\mu$ L of the prepared sample (or control) to the appropriate wells. Include positive (known prion-positive sample) and negative (healthy sample) controls in each run.
- Plate Sealing: Carefully seal the plate with a clear adhesive film to prevent evaporation.[\[4\]](#)
- Incubation and Shaking: Place the plate in the reader pre-heated to 42°C. Run the following cycle protocol:
  - Shaking: 60 seconds of double orbital shaking at 700 rpm.
  - Rest: 60 seconds of rest.
  - Fluorescence Reading: Read ThT fluorescence (450 nm excitation, 480 nm emission) every 15 minutes.
- Data Analysis: Monitor the fluorescence intensity over time. A positive result is defined as a significant increase in fluorescence above a predetermined threshold, typically calculated from the baseline fluorescence of negative controls.

## Visualizations





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## References

- 1. [chayon.co.kr](http://chayon.co.kr) [[chayon.co.kr](http://chayon.co.kr)]
- 2. [files.core.ac.uk](http://files.core.ac.uk) [[files.core.ac.uk](http://files.core.ac.uk)]
- 3. [m.youtube.com](http://m.youtube.com) [[m.youtube.com](http://m.youtube.com)]
- 4. [youtube.com](http://youtube.com) [[youtube.com](http://youtube.com)]
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